

A Comparative Analysis of Surfactant Efficiency: Einecs 304-904-9 and PFOS

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Compound of Interest

Compound Name: *Einecs 304-904-9*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the surfactant efficiency of two distinct fluorinated compounds: **Einecs 304-904-9**, a polyfluorinated alkyl phosphate ester-based surfactant, and Perfluorooctanesulfonic acid (PFOS), a well-characterized perfluorooctanesulfonate. While extensive data is available for PFOS, quantitative performance metrics for **Einecs 304-904-9** are not readily available in the public domain. This guide therefore presents a detailed analysis of PFOS surfactant efficiency, alongside the chemical identity of **Einecs 304-904-9**, to offer a foundational comparison.

Chemical Identity

Compound	Chemical Name	EINECS Number	Chemical Class
Einecs 304-904-9	bis[3,3,4,4,5,5,6,6,7,7,8,8,9,9,10,10,11,12,12,12-icosaf fluoro-11-(trifluoromethyl)dodecyl] hydrogen phosphate, compound with 2,2'-iminodiethanol (1:1)	304-904-9	Polyfluorinated Alkyl Phosphate Ester
PFOS	Perfluorooctanesulfonic acid	217-179-8	Perfluorinated Sulfonic Acid

Quantitative Comparison of Surfactant Efficiency

A direct quantitative comparison of the surfactant efficiency of **Einecs 304-904-9** and PFOS is challenging due to the lack of publicly available experimental data for **Einecs 304-904-9**. The following table summarizes the available data for PFOS.

Parameter	PFOS	Einecs 304-904-9
Critical Micelle Concentration (CMC)	8 mM in water[1]. The CMC of lithium perfluorooctanesulfonate (LPFOS) has been reported as 7.16 mM in water, which decreases to 2.81 mM in a 30 mM phosphate buffer[2].	No publicly available data
Surface Tension at CMC (ycmc)	Fluorinated surfactants like PFOS can lower the surface tension of water to less than 16 mN/m[3].	No publicly available data

It is important to note that the CMC of ionic surfactants like PFOS is influenced by factors such as the counter-ion, pH, and the presence of electrolytes in the solution[2][4].

General Comparison: Phosphate vs. Sulfonate Fluorosurfactants

While specific data for **Einecs 304-904-9** is unavailable, a general comparison between the classes of polyfluorinated phosphate ester and sulfonate surfactants can be informative. Both classes are highly effective at reducing surface tension due to the properties of the perfluoroalkyl chains[5]. However, differences in the hydrophilic headgroup (phosphate vs. sulfonate) can influence their specific properties and applications.

- Perfluorinated Sulfonates (e.g., PFOS): These are strong acids and are typically used as their salts. They are known for their exceptional chemical and thermal stability.

- Polyfluorinated Phosphate Esters (e.g., **Einecs 304-904-9**): This class of surfactants can exist as mono-, di-, or tri-esters, which can affect their solubility and surface-active properties. They are used in various applications, including as wetting agents and in coatings.

Experimental Protocols

Accurate and reproducible data on surfactant efficiency is obtained through standardized experimental protocols. The following are detailed methodologies for determining two key parameters: Critical Micelle Concentration (CMC) and Surface Tension.

Determination of Surface Tension and Critical Micelle Concentration (CMC)

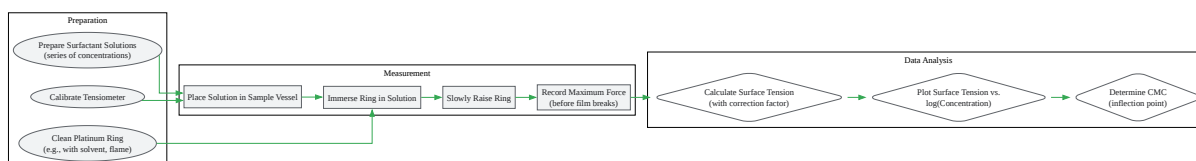
The CMC is the concentration of a surfactant at which micelles begin to form, and it is a key measure of a surfactant's efficiency. A common method to determine the CMC is by measuring the surface tension of a series of surfactant solutions of varying concentrations. The surface tension decreases with increasing surfactant concentration up to the CMC, after which it remains relatively constant. The CMC is identified as the point of inflection on a plot of surface tension versus the logarithm of surfactant concentration.

Standard methods for measuring surface and interfacial tension of surfactant solutions are described in ASTM D1331[6][7][8]. Two common techniques detailed in this standard are the Du Noüy ring method and the Wilhelmy plate method.

1. Du Noüy Ring Method

This method involves slowly lifting a platinum-iridium ring from the surface of a liquid[9][10]. The force required to detach the ring is proportional to the surface tension[10].

Experimental Workflow: Du Noüy Ring Method



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Caption: Workflow for surface tension measurement using the Du Noüy ring method.

Detailed Steps:

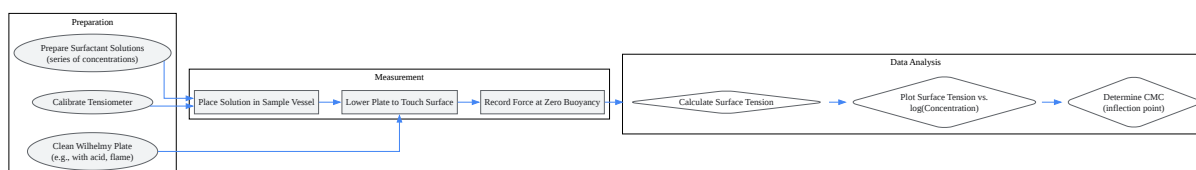
- Preparation:
 - A series of solutions of the surfactant in a suitable solvent (e.g., deionized water) are prepared at different concentrations.
 - The platinum-iridium ring is meticulously cleaned to ensure accurate measurements. This often involves rinsing with a solvent and flaming to remove organic contaminants.
 - The tensiometer is calibrated according to the manufacturer's instructions.
- Measurement:
 - The surfactant solution is placed in a clean sample vessel.
 - The platinum ring is immersed in the solution.

- The stage holding the sample vessel is lowered, or the ring is raised, at a slow and constant rate.
- The force exerted on the ring by the liquid film is measured continuously. The maximum force just before the liquid film breaks is recorded[11].
- Data Analysis:
 - The surface tension is calculated from the maximum force, the circumference of the ring, and a correction factor that accounts for the shape of the liquid meniscus.
 - This procedure is repeated for each concentration.
 - A graph of surface tension versus the logarithm of the surfactant concentration is plotted.
 - The CMC is determined from the intersection of the two linear portions of the graph.

2. Wilhelmy Plate Method

This method utilizes a thin platinum plate that is brought into contact with the liquid surface[12]. The force acting on the plate due to wetting is measured and used to calculate the surface tension.

Experimental Workflow: Wilhelmy Plate Method



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Caption: Workflow for surface tension measurement using the Wilhelmy plate method.

Detailed Steps:

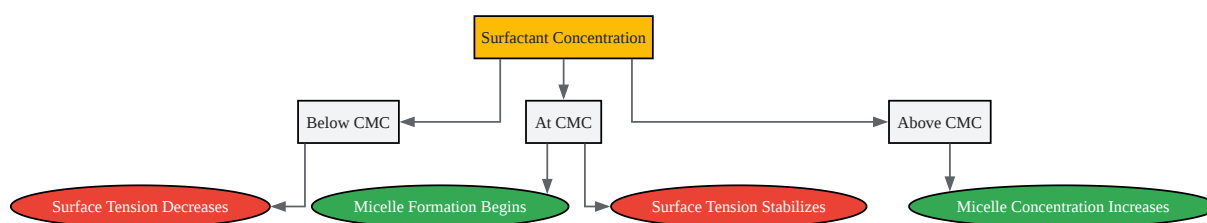
- Preparation:
 - As with the Du Noüy ring method, a series of surfactant solutions of known concentrations are prepared.
 - The Wilhelmy plate is thoroughly cleaned.
 - The tensiometer is calibrated.
- Measurement:
 - The surfactant solution is placed in a sample vessel.
 - The Wilhelmy plate is suspended from the balance and carefully lowered until it just touches the surface of the liquid.

- The force on the plate is measured at the point of contact (zero immersion depth).
- Data Analysis:
 - The surface tension is calculated from the measured force, the wetted perimeter of the plate, and the contact angle (which is assumed to be zero for a clean platinum plate and aqueous surfactant solutions).
 - Measurements are repeated for all concentrations.
 - A plot of surface tension versus the logarithm of concentration is created to determine the CMC.

Signaling Pathways and Logical Relationships

The primary mechanism of action for surfactants is their adsorption at interfaces, which is a physical process rather than a biological signaling pathway. The following diagram illustrates the logical relationship between surfactant concentration and its effect on surface tension and micelle formation.

Logical Relationship of Surfactant Behavior



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Caption: Relationship between surfactant concentration and physical properties.

This guide highlights the current state of knowledge regarding the surfactant efficiency of **Einecs 304-904-9** and PFOS. Further experimental investigation into the properties of **Einecs 304-904-9** is necessary to enable a direct and comprehensive quantitative comparison.

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